

1-(3-Bromopropoxy)-4-chlorobenzene: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 1-(3-Bromopropoxy)-4-chlorobenzene

Cat. No.: B1267353

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on currently available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS for the most accurate and up-to-date information before handling this chemical.

Introduction

1-(3-Bromopropoxy)-4-chlorobenzene (CAS No. 27983-04-6) is a halogenated aromatic ether with potential applications in organic synthesis and pharmaceutical research. Due to its chemical structure, which includes bromine and chlorine moieties, a thorough understanding of its safety and hazard profile is essential for safe handling and use in a laboratory setting. This guide provides an in-depth overview of the known and anticipated hazards associated with this compound, drawing from available data for the substance and its structural analogs.

Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

GHS Classification for 1-(3-Bromopropoxy)-4-chlorobenzene

Based on available supplier information, **1-(3-Bromopropoxy)-4-chlorobenzene** is classified as follows:

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]	Exclamation Mark[1]	Warning[1]

Potential Hazards of Structurally Similar Compounds

Due to the limited availability of a comprehensive Safety Data Sheet for **1-(3-Bromopropoxy)-4-chlorobenzene**, it is prudent to consider the hazards associated with structurally similar compounds, such as 1-Bromo-4-chlorobenzene and 1-(3-Bromopropoxy)-3-chlorobenzene. These related compounds exhibit a broader range of potential hazards, which should be considered as precautionary measures when handling the title compound.

Table 2.2.1: GHS Classification of 1-(3-Bromopropoxy)-3-chlorobenzene[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Table 2.2.2: GHS Classification of 1-Bromo-4-chlorobenzene[3]

Hazard Class	Category	Hazard Statement
Skin Sensitization	-	May cause SENSITIZATION by skin contact [3]
Hazardous to the aquatic environment, long-term hazard	-	Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment [3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 3.1: Physical and Chemical Properties of **1-(3-Bromopropoxy)-4-chlorobenzene** and Related Compounds

Property	1-(3-Bromopropoxy)-4-chlorobenzene	1-Bromo-4-chlorobenzene (for reference) [4]
CAS Number	27983-04-6 [1]	106-39-8 [4]
Molecular Formula	C9H10BrClO	C6H4BrCl [4]
Molecular Weight	249.53 g/mol [1]	191.45 g/mol [4]
Appearance	Pale-yellow to Yellow-brown Liquid [1]	Solid [4]
Melting Point/Freezing Point	Not available	64 - 67 °C (147 - 153 °F) [4]
Boiling Point	Not available	196 °C (385 °F) [4]
Purity	95% [1]	Not specified

Toxicological Information

The primary identified toxicological concern for **1-(3-Bromopropoxy)-4-chlorobenzene** is its acute oral toxicity.[\[1\]](#) Ingestion may be harmful.[\[1\]](#)

For structurally similar compounds, a wider range of toxicological effects has been noted. Accidental ingestion may be harmful, with animal experiments on related compounds indicating that ingestion of less than 150 grams may be fatal or cause serious health damage.^[3] These compounds can cause irritation to the eyes, skin, and respiratory system.^{[2][3]} There is also a potential for skin sensitization with some related chemicals.^[3] Limited evidence from animal studies on analogous substances suggests the possibility of developmental toxicity.^[3]

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **1-(3-Bromopropoxy)-4-chlorobenzene** are not publicly available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for such assessments.

General Protocol for Acute Oral Toxicity (as per OECD Guideline 423):

- Animal Selection: Healthy, young adult rodents (typically rats or mice) are used.
- Dosage: The substance is administered in a single dose by gavage. A stepwise procedure is used with a limited number of animals at each step.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.
- Data Analysis: The results are used to classify the substance according to its acute oral toxicity.

Handling and Storage

Handling

- Avoid all personal contact, including inhalation.^[3]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^[2]

- Use in a well-ventilated area, preferably in a chemical fume hood.[2][3]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands and any exposed skin thoroughly after handling.[2]

Storage

- Store in a tightly closed container.[2][4]
- Keep in a dry and well-ventilated place.[2][4]
- Recommended storage temperature is 2-8°C.[1]
- Store locked up.[2]

Exposure Controls and Personal Protective Equipment

Table 7.1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Wear chemical safety goggles meeting appropriate standards (e.g., EN166(EU) or NIOSH (US)). ^[2] A face shield may be necessary for splash hazards.
Skin Protection	Wear protective gloves (e.g., nitrile rubber). ^[2] Wear a lab coat.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday. Change contaminated clothing and wash before reuse. ^[2]

First-Aid Measures

Table 8.1: First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician. [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. [4] If skin irritation occurs, get medical advice/attention. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] If eye irritation persists, get medical advice/attention. [2]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [2]

Fire-Fighting Measures

While specific data for **1-(3-Bromopropoxy)-4-chlorobenzene** is unavailable, related compounds are combustible.[\[3\]](#)[\[4\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)
- Specific Hazards: Hazardous combustion products may include carbon oxides, hydrogen chloride gas, and hydrogen bromide gas.[\[2\]](#)[\[4\]](#)
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)

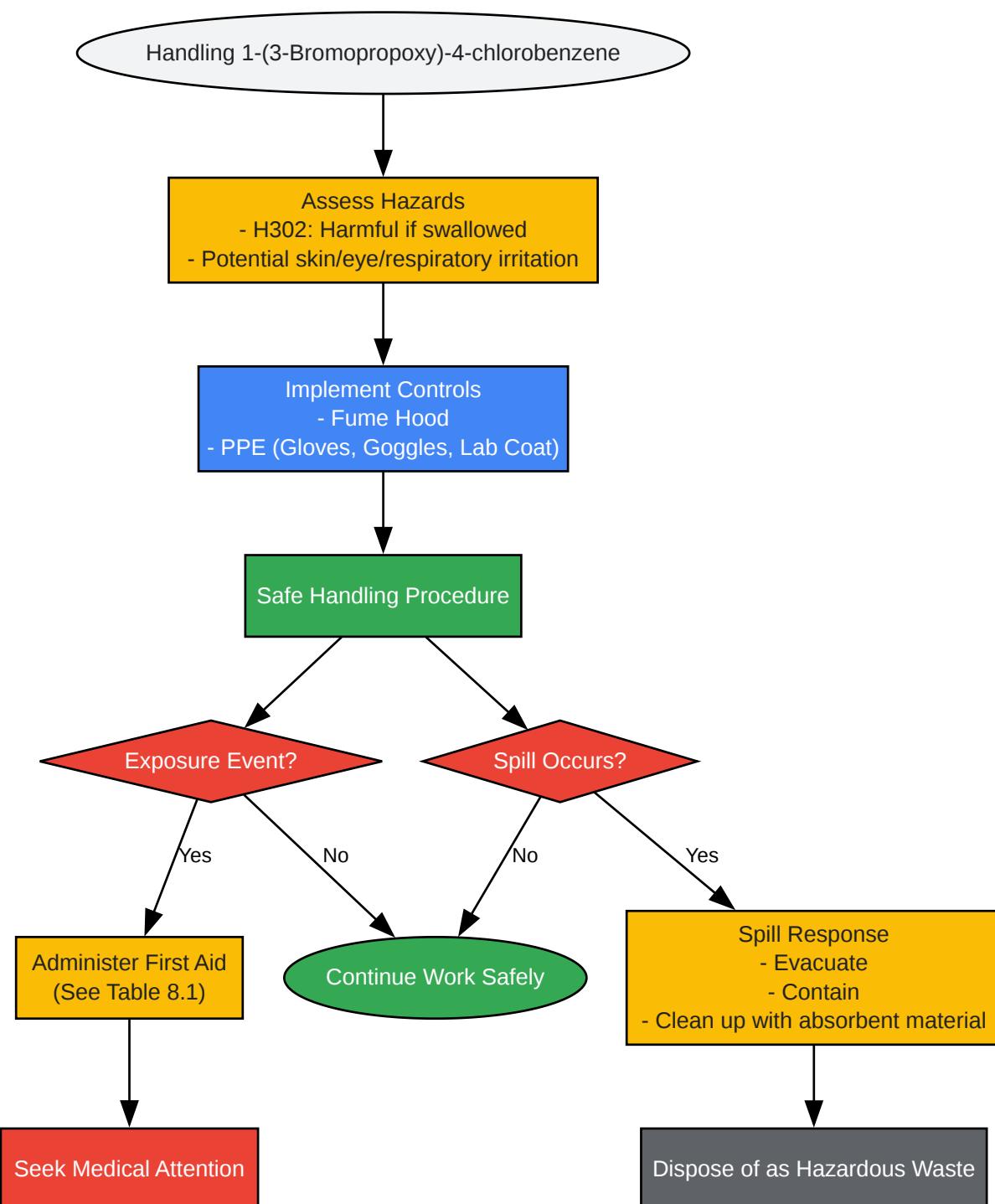
Accidental Release Measures

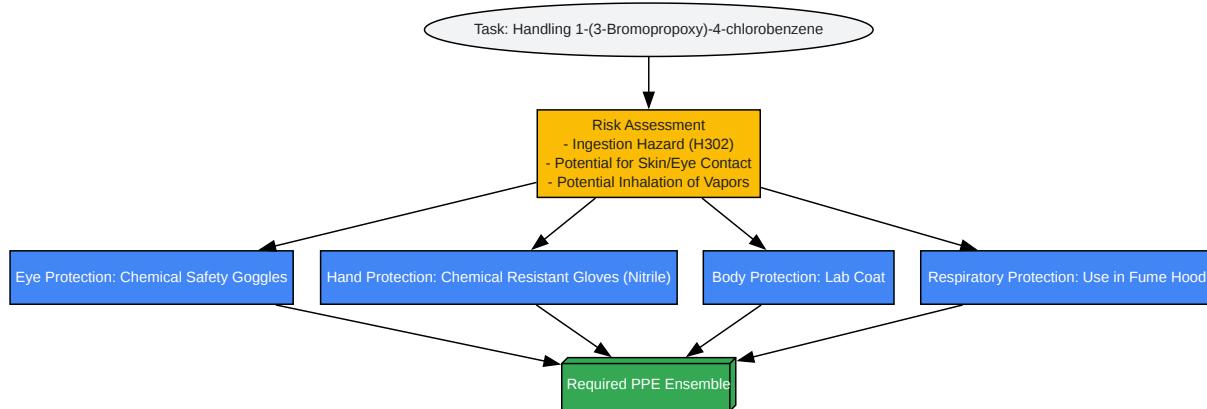
- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[\[2\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Methods for Cleaning Up: Absorb with an inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Visualizations

Hazard Identification and Response Workflow





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